

# An In-depth Technical Guide to the Physical Properties of Decahydronaphthalene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Decaline

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Decahydronaphthalene, commonly known as decalin, is a versatile bicyclic aliphatic hydrocarbon solvent with significant applications in various industrial and research settings, including pharmaceuticals. Its unique physical properties, existing as both cis and trans isomers, make it a subject of interest for professionals in drug development and chemical synthesis. This technical guide provides a comprehensive overview of the core physical characteristics of decahydronaphthalene, supported by tabulated data for easy reference and comparison.

## General Properties

Decahydronaphthalene is a colorless liquid with a characteristic aromatic odor.[1] It is a saturated derivative of naphthalene and is produced by the hydrogenation of naphthalene. The commercial product is often a mixture of the cis and trans isomers.[2]

Property	Value	Source(s)
CAS Number	91-17-8 (for mixture)	[1][3][4][5][6][7][8]
493-01-6 (cis-isomer)	[9]	
493-02-7 (trans-isomer)	[10]	
Molecular Formula	C <sub>10</sub> H <sub>18</sub>	[1][5][6]
Molecular Weight	138.25 g/mol	[1][3][5]

## Thermal and Physical Properties

The distinct stereochemistry of the cis and trans isomers of decahydronaphthalene leads to notable differences in their physical properties. These are summarized below.

Property	cis-Isomer	trans-Isomer	Mixture of Isomers	Source(s)
Boiling Point	193 °C (lit.)	185 °C/756 mmHg (lit.)	189-191 °C (lit.)	[3][5]
Melting Point	-43 °C (lit.)	-32 °C (lit.)	-125 °C (lit.)	[3][5]
Flash Point	58 °C (closed cup)	58 °C (closed cup)	57 °C (closed cup)	[1][2][5][11]
Autoignition Temp.	482 °F	482 °F	482 °F	[2]
Density (at 25 °C)	0.897 g/mL (lit.)	0.87 g/mL (lit.)	0.896 g/mL (lit.)	[3][5]
Vapor Pressure	42 mmHg (92 °C)	42 mmHg (92 °C)	1.3 hPa (20 °C)	[5]
Vapor Density	4.76 (vs air)	4.76 (vs air)	4.76 (vs air)	[5]
Viscosity	2.99 cP @ 25 °C	1.936 cP @ 25 °C	<20.5 cSt (25 °C)	[1][12][13]
Refractive Index (n <sub>20/D</sub> )	1.481 (lit.)	1.469 (lit.)	1.474 (lit.)	[5][6][9][14]

## Solubility Profile

Decahydronaphthalene is a non-polar solvent and its solubility reflects this characteristic.

Property	Description	Source(s)
Water Solubility	Insoluble; 6 mg/L at 20 °C	[1][2][3][5][7][15]
Solubility in Organic Solvents	Miscible with acetone, benzene, ether, methanol, aniline, chloroform, butanol, and ethanol.	[1][3][7]

## Experimental Protocols

Detailed experimental protocols for determining the physical properties of chemical substances are standardized by organizations such as ASTM International and the OECD. Below are general methodologies for the key experiments cited.

### 1. Determination of Boiling Point (ASTM D1078, OECD 103)

The boiling point is determined by distilling a small sample of the substance under atmospheric pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded as the boiling point. For substances that decompose at their atmospheric boiling point, a vacuum distillation is employed to determine the boiling point at a reduced pressure.

### 2. Determination of Melting Point (ASTM D1519, OECD 102)

The melting point is typically determined using a capillary tube method. A small, powdered sample is placed in a capillary tube and heated in a melting point apparatus. The temperature range over which the substance melts is recorded.

### 3. Determination of Flash Point (ASTM D93, OECD 105)

The flash point is determined using a closed-cup or open-cup apparatus. The sample is heated at a controlled rate, and a small flame is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors above the liquid ignite.

### 4. Determination of Density (ASTM D4052, OECD 109)

The density of a liquid can be determined using a hydrometer, pycnometer, or an oscillating U-tube density meter. The mass of a known volume of the substance is measured at a specific temperature, and the density is calculated.

### 5. Determination of Viscosity (ASTM D445, OECD 114)

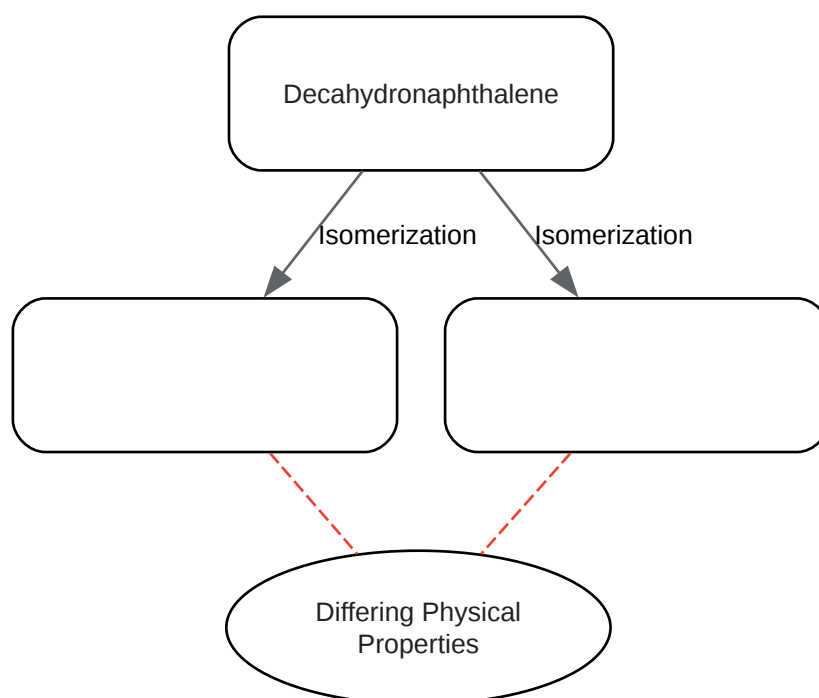
The kinematic viscosity is determined by measuring the time for a volume of liquid to flow under gravity through a calibrated viscometer at a known temperature. The dynamic viscosity is the product of the kinematic viscosity and the density of the liquid.

### 6. Determination of Refractive Index (ASTM D1218, OECD 107)

The refractive index is measured using a refractometer. A drop of the liquid is placed on the prism of the instrument, and the refractive index is read directly from the scale at a specified temperature and wavelength (typically the sodium D-line).

## Isomeric Relationship

Decahydronaphthalene exists as two stereoisomers, cis-decalin and trans-decalin. The fusion of the two cyclohexane rings can result in the two bridgehead hydrogens being on the same side of the molecule (cis) or on opposite sides (trans). This structural difference accounts for the observed variations in their physical properties.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Decahydronaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670448#physical-properties-of-decahydronaphthalene-solvent]

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